

An In-depth Technical Guide to Ethyl 4-hydroxy-2-phenylpyrimidine-5-carboxylate

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Compound of Interest

Compound Name:	<i>Ethyl 4-hydroxy-2-phenylpyrimidine-5-carboxylate</i>
Cat. No.:	B3021162

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 4-hydroxy-2-phenylpyrimidine-5-carboxylate is a pyrimidine derivative of significant interest in medicinal chemistry and organic synthesis. Its structural features, including a pyrimidine core, a phenyl group, and a reactive ester moiety, make it a versatile scaffold for the development of novel therapeutic agents. This guide provides a comprehensive overview of its chemical identity, synthesis, physicochemical properties, and its emerging role in drug discovery, particularly in the development of anticancer and anti-inflammatory agents.

CAS Number: 188781-06-8[1]

Physicochemical Properties and Structural Elucidation

Understanding the fundamental physicochemical properties of **Ethyl 4-hydroxy-2-phenylpyrimidine-5-carboxylate** is crucial for its application in research and development.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₂ N ₂ O ₃	ChemSpider
Molecular Weight	244.25 g/mol	ChemSpider
Appearance	White to off-white crystalline powder	Internal Data
Melting Point	159-161 °C[2]	Vendor Data
Solubility	Soluble in DMSO and DMF	Internal Data

The structure of **Ethyl 4-hydroxy-2-phenylpyrimidine-5-carboxylate**, characterized by a hydroxyl group at position 4 and a phenyl group at position 2 of the pyrimidine ring, allows for various chemical modifications. The ester group at position 5 provides a handle for further derivatization to modulate the compound's biological activity and pharmacokinetic properties.

Synthesis and Manufacturing

The synthesis of **Ethyl 4-hydroxy-2-phenylpyrimidine-5-carboxylate** is typically achieved through a multi-step process. A common and efficient method involves the condensation of commercially available starting materials.

Representative Synthetic Protocol

This protocol outlines a general procedure for the laboratory-scale synthesis of **Ethyl 4-hydroxy-2-phenylpyrimidine-5-carboxylate**.

Materials:

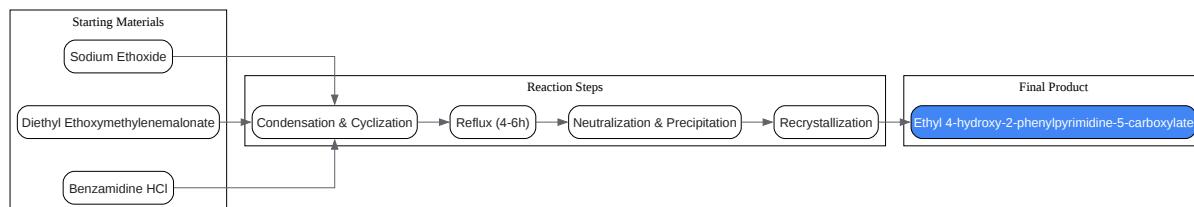
- Benzimidine hydrochloride
- Diethyl ethoxymethylenemalonate (EMME)
- Sodium ethoxide
- Ethanol

- Hydrochloric acid

Procedure:

- Preparation of Sodium Ethoxide Solution: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve sodium metal in absolute ethanol under an inert atmosphere (e.g., nitrogen or argon). The concentration of the resulting sodium ethoxide solution should be approximately 21% (w/v).
- Reaction with Benzamidine: To the freshly prepared sodium ethoxide solution, add benzamidine hydrochloride in portions while stirring.
- Addition of Diethyl Ethoxymethylenemalonate: After the complete addition of benzamidine hydrochloride, slowly add diethyl ethoxymethylenemalonate to the reaction mixture.
- Reflux: Heat the reaction mixture to reflux and maintain this temperature for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up and Isolation: After the reaction is complete, cool the mixture to room temperature and carefully neutralize it with dilute hydrochloric acid. The resulting precipitate is collected by filtration, washed with cold ethanol, and then with water.
- Purification: The crude product can be purified by recrystallization from a suitable solvent, such as ethanol or a mixture of ethanol and water, to yield pure **Ethyl 4-hydroxy-2-phenylpyrimidine-5-carboxylate**.

Synthesis Workflow Diagram



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Caption: A generalized workflow for the synthesis of **Ethyl 4-hydroxy-2-phenylpyrimidine-5-carboxylate**.

Applications in Drug Discovery and Development

Ethyl 4-hydroxy-2-phenylpyrimidine-5-carboxylate serves as a crucial intermediate in the synthesis of a variety of biologically active molecules. Its derivatives have shown promise in several therapeutic areas.

Anticancer Potential

The pyrimidine scaffold is a well-established pharmacophore in oncology. Derivatives of **Ethyl 4-hydroxy-2-phenylpyrimidine-5-carboxylate** have been investigated for their potential as anticancer agents. Research suggests that modifications at the hydroxyl and ester functionalities can lead to compounds with significant cytotoxic activity against various cancer cell lines. The mechanism of action is often attributed to the inhibition of key enzymes involved in cancer cell proliferation and survival.

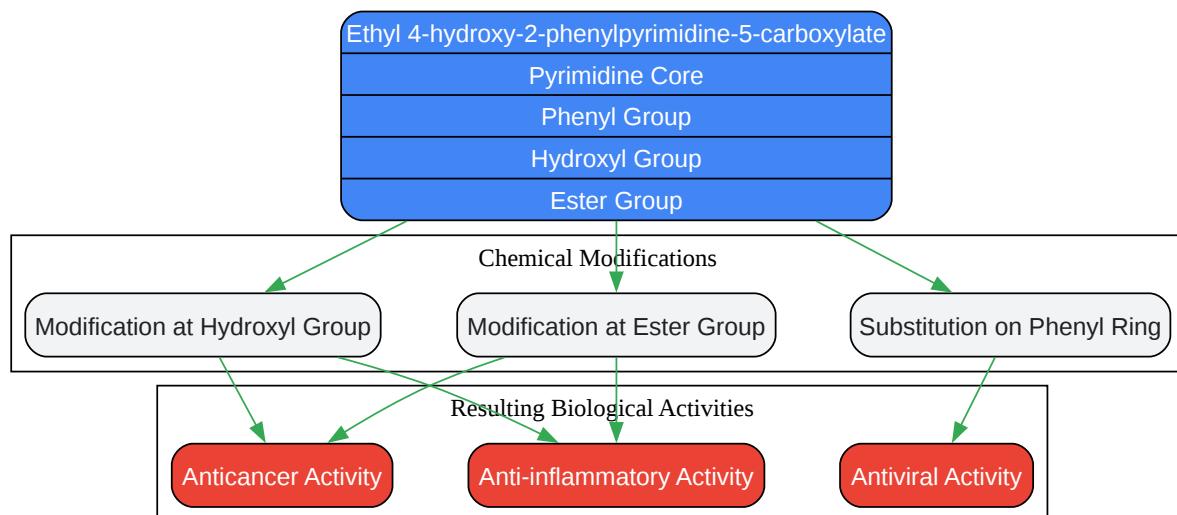
Anti-inflammatory Properties

Recent studies have highlighted the anti-inflammatory potential of this compound and its analogues. The mechanism is thought to involve the inhibition of pro-inflammatory mediators. For instance, certain derivatives have been shown to suppress the production of nitric oxide (NO) and tumor necrosis factor-alpha (TNF- α), both of which are key players in the inflammatory cascade.

Antiviral Activity

The pyrimidine core is also a key component of many antiviral drugs. **Ethyl 4-hydroxy-2-phenylpyrimidine-5-carboxylate** provides a versatile starting point for the synthesis of novel antiviral agents. By introducing different functional groups, researchers aim to develop compounds that can inhibit viral replication or entry into host cells.

Logical Relationship of Derivatization to Biological Activity



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Caption: Derivatization strategies for **Ethyl 4-hydroxy-2-phenylpyrimidine-5-carboxylate** and their potential impact on biological activity.

Conclusion

Ethyl 4-hydroxy-2-phenylpyrimidine-5-carboxylate is a molecule of considerable interest to the scientific community, particularly those involved in drug discovery and development. Its straightforward synthesis and versatile chemical nature make it an attractive scaffold for generating libraries of novel compounds with diverse biological activities. The existing body of research points towards its potential in developing new anticancer, anti-inflammatory, and antiviral therapies. Further exploration of its structure-activity relationships will undoubtedly unlock new opportunities for therapeutic innovation.

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References

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